

# Technical Guide: Physical Characteristics of 3,5-Dinitrotoluene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **3,5-Dinitrotoluene** (3,5-DNT). The information is presented to support research, development, and safety protocols involving this compound. All quantitative data is summarized for clarity, and detailed experimental methodologies for key physical properties are provided.

# **Core Physical Properties of 3,5-Dinitrotoluene**

**3,5-Dinitrotoluene** is an organic compound with the chemical formula C<sub>7</sub>H<sub>6</sub>N<sub>2</sub>O<sub>4</sub>. It presents as yellow rhombic needles or an orange-yellow crystalline solid with a characteristic odor.[1][2] [3] This compound is a key intermediate in the production of explosives and other chemical compounds.[4]

# **Quantitative Physical Data**

A summary of the key physical and chemical properties of **3,5-Dinitrotoluene** is provided in the table below for easy reference and comparison.



Property	Value	References
Molecular Formula	C7H6N2O4	[4][5]
Molecular Weight	182.13 g/mol	[5][6]
Melting Point	93 °C (199.4 °F)	[1][3][6][7]
Boiling Point	Sublimes; 307.5 - 308 °C at 760 mmHg	[1][3][5]
Density	1.2772 g/cm³ at 11 °C; 1.407 g/cm³	[1][3][5]
Appearance	Yellow rhombic needles from acetic acid	[1][2]
Solubility	Soluble in benzene, chloroform, diethyl ether, and ethanol.[1][2][8] Insoluble in water.[4]	[1][2][4][8]
Flash Point	152.6 - 206.7 °C (306.7 - 404 °F)	[5][6][9]
Vapor Pressure	4.05 x 10 <sup>-4</sup> mmHg at 25 °C	[3][6]
Octanol/Water Partition Coefficient (log P)	2.18 - 2.28	[1][3]
CAS Number	618-85-9	[5][9][10]

# **Experimental Protocols for Determination of Physical Characteristics**

The following sections detail the standard methodologies for determining the key physical properties of **3,5-Dinitrotoluene**.

# **Melting Point Determination**



The melting point of an organic solid can be determined by introducing a small, finely powdered sample into a capillary tube.[7][9] This tube is then attached to a thermometer and heated in a controlled manner using a heating bath or a melting point apparatus.[7][9] The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.[7][9] For an accurate determination, a slow and uniform heating rate of approximately 1-2°C per minute is crucial, especially near the expected melting point.[9]

# **Boiling Point Determination for Subliming Compounds**

For a substance like **3,5-Dinitrotoluene** that sublimes, the boiling point is determined by observing the temperature at which its vapor pressure equals the atmospheric pressure.[11] A common method involves placing a small amount of the liquid in a small test tube with an inverted capillary tube.[12] The setup is heated, and a continuous stream of bubbles will emerge from the capillary tube as the liquid boils.[12] The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[12]

## **Density Determination of a Solid**

The density of a solid can be determined using the principle of fluid displacement. A known mass of the solid is gently placed into a graduated cylinder containing a known volume of a liquid in which the solid is insoluble (e.g., water for insoluble compounds).[13][14] The increase in the liquid volume is equal to the volume of the solid.[14] The density is then calculated by dividing the mass of the solid by its determined volume.[13][14]

# **Solubility Determination**

To determine the solubility of **3,5-Dinitrotoluene** in various solvents, a small, weighed amount of the compound is added to a test tube.[15] A measured volume of the solvent is then added incrementally, and the mixture is shaken vigorously after each addition.[15] The process is repeated until the solid is completely dissolved.[15] The total volume of solvent required to dissolve the known mass of the solute provides a measure of its solubility.

### **Flash Point Determination**



The flash point is determined using either an open-cup or a closed-cup method.[1][10] For the closed-cup method (e.g., Pensky-Martens), a sample is heated in a sealed chamber at a controlled rate while being stirred.[3][10] An ignition source is periodically introduced into the vapor space above the liquid.[3] The flash point is the lowest temperature at which the vapors ignite momentarily.[1]

# **Vapor Pressure Determination**

The vapor pressure of a solid can be measured using the Knudsen effusion method.[16][17]
This technique involves placing a sample in a high-vacuum chamber and measuring the rate of effusion of the substance's vapor through a small orifice.[16] The vapor pressure is then calculated from this effusion rate and the molecular weight of the substance.[16]

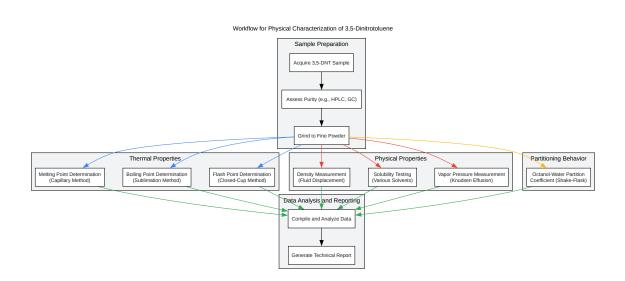
# Octanol-Water Partition Coefficient (log P) Determination

The octanol-water partition coefficient is a measure of a compound's lipophilicity and is determined using the shake-flask method.[4][6] A solution of the compound in water is placed in a container with n-octanol. The mixture is shaken to allow for the partitioning of the compound between the two immiscible phases. After equilibration, the concentration of the compound in both the aqueous and octanol phases is measured, typically using spectrophotometry. The partition coefficient (Kow) is the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

# **Visualization of Experimental Workflow**

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a solid organic compound like **3,5-Dinitrotoluene**.





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Workflow for Physical Characterization



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